

An In-depth Technical Guide to 2-Amino-3-iodonaphthalene

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Compound of Interest

Compound Name: 2-Amino-3-iodonaphthalene

Cat. No.: B185777

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the core chemical and physical properties of **2-Amino-3-iodonaphthalene**. It is intended to serve as a foundational resource for researchers and professionals engaged in chemical synthesis, drug discovery, and materials science. This document compiles available data on its synthesis, physical characteristics, and spectral properties, while also highlighting areas where further experimental investigation is warranted. Due to the limited availability of specific experimental data for this compound, this guide also provides expected characteristics based on the known properties of its constituent functional groups.

Chemical and Physical Properties

2-Amino-3-iodonaphthalene is an aromatic organic compound containing a naphthalene backbone substituted with both an amino and an iodo group. These functional groups make it a potentially valuable intermediate in various chemical syntheses.^[1]

Core Data

Property	Value	Source(s)
Chemical Formula	C ₁₀ H ₈ IN	[2][3][4][5]
Molecular Weight	269.08 g/mol	[2][5]
CAS Number	116632-14-5	[2]
Appearance	Not specified (likely a solid)	-
Melting Point	86°C to 92°C (range from commercial suppliers)	[6]
Boiling Point	Not available	-
Solubility	No quantitative data available. Expected to be soluble in common organic solvents like ethanol, DMSO, and DMF, with limited solubility in water.	[1]

Structural Information

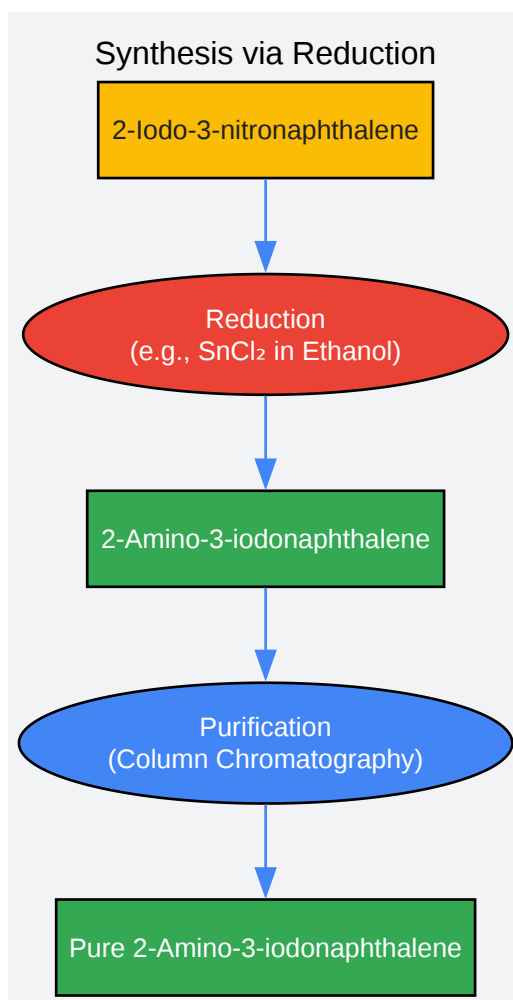
Caption: Molecular structure of **2-Amino-3-iodonaphthalene**.

Synthesis Protocols

While a specific, detailed experimental protocol for the synthesis of **2-Amino-3-iodonaphthalene** is not readily available in the literature, two primary synthetic routes have been described. The following protocols are based on these described methods and general organic chemistry principles.

Synthesis via Reduction of 2-Iodo-3-nitronaphthalene

This method involves the reduction of a nitro group to an amine.



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Caption: Workflow for synthesis via reduction.

Experimental Protocol:

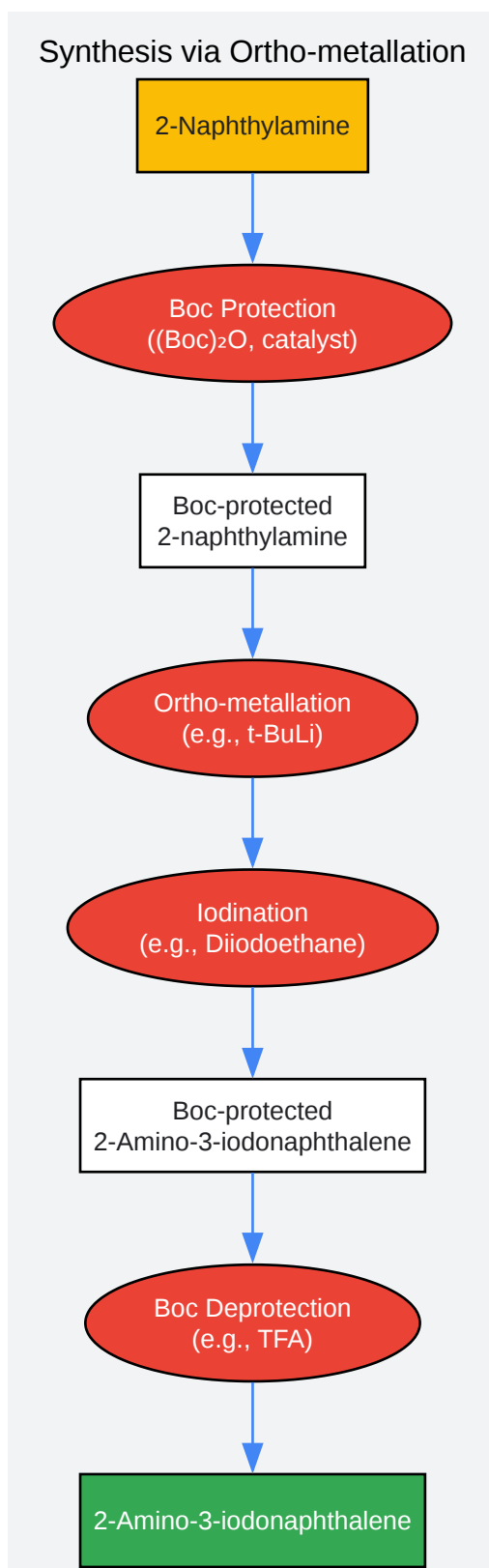
- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve 2-iodo-3-nitronaphthalene in ethanol.
- **Reduction:** Add a reducing agent, such as tin(II) chloride (SnCl₂), to the solution. The mixture is then heated to reflux.
- **Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC).

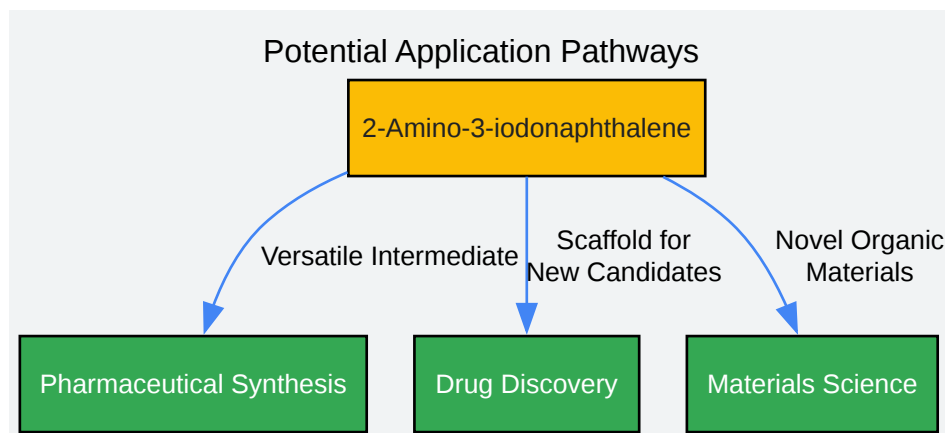
- Workup: Upon completion, the reaction mixture is cooled to room temperature and filtered. The solvent is removed from the filtrate under reduced pressure.
- Purification: The crude product is purified by column chromatography on silica gel to yield **2-Amino-3-iodonaphthalene**.^{[7][8]}

Synthesis via Directed Ortho-metallation

This regioselective method involves the protection of the amino group, followed by directed iodination.

Synthesis via Ortho-metallation





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